

chemical structure and molecular weight of 2,4,4-Trimethyl-2-oxazoline

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Compound of Interest

Compound Name: 2,4,4-Trimethyl-2-oxazoline

Cat. No.: B155158

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An In-depth Technical Guide to **2,4,4-Trimethyl-2-oxazoline**: Chemical Structure, Properties, and Applications

This technical guide provides a comprehensive overview of **2,4,4-trimethyl-2-oxazoline**, a heterocyclic compound of significant interest in polymer chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical structure, physicochemical properties, synthesis, and applications, with a particular focus on its role in the development of advanced polymer-based systems.

Chemical Structure and Physicochemical Properties

2,4,4-Trimethyl-2-oxazoline is a five-membered heterocyclic compound featuring a nitrogen and an oxygen atom in the ring. Its structure consists of an oxazoline ring with three methyl group substituents.^{[1][2]}

Chemical Identifiers:

- IUPAC Name: 2,4,4-Trimethyl-4,5-dihydro-1,3-oxazole
- Synonyms: Trimethyloxazoline, 2,4,4-Trimethyl-oxazolin-2^{[3][4]}
- CAS Number: 1772-43-6
- Molecular Formula: C₆H₁₁NO^[4]

- SMILES: CC1=NC(C)(C)CO1[\[4\]](#)

The key physicochemical and computational data for **2,4,4-trimethyl-2-oxazoline** are summarized in the table below for easy reference.

| Property | Value |
|--------------------------------|--|
| Molecular Weight | 113.16 g/mol |
| Appearance | Clear, colorless liquid [2] |
| Density | 0.887 g/mL at 25 °C [1] |
| Boiling Point | 112-113 °C [1] |
| Flash Point | 12.8 °C [3] |
| Refractive Index | n _{20/D} 1.4213 [1] |
| pKa | 5.90 ± 0.70 (Predicted) [2] |
| LogP | 1.2136 [4] |
| Topological Polar Surface Area | 21.59 Å² [4] |
| Hydrogen Bond Donors | 0 [4] |
| Hydrogen Bond Acceptors | 2 [4] |

Experimental Protocols

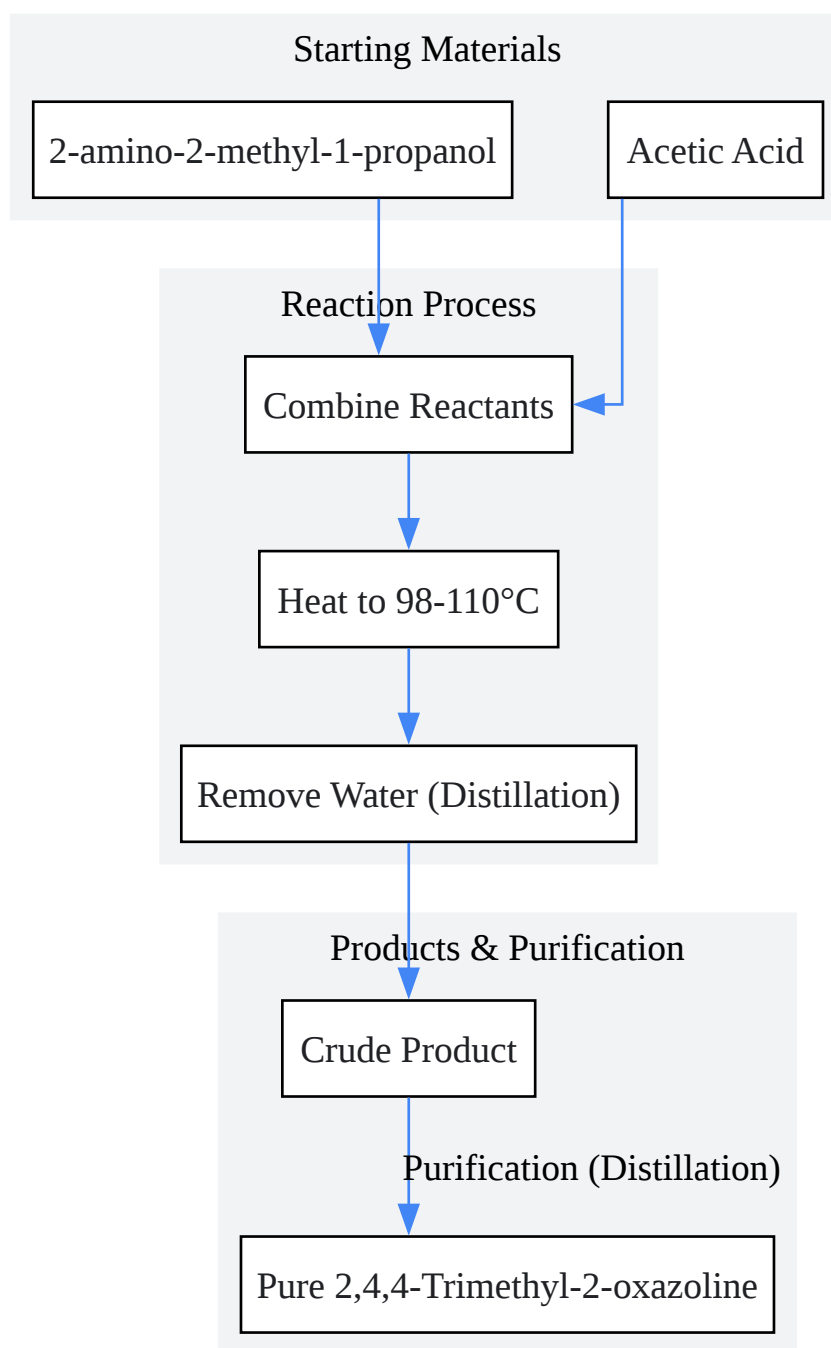
Synthesis of 2,4,4-Trimethyl-2-oxazoline

The synthesis of **2,4,4-trimethyl-2-oxazoline** is most commonly achieved through the dehydrative cyclization of a 2-amino alcohol with a carboxylic acid.[\[5\]](#) A widely used method involves the thermal condensation of 2-amino-2-methyl-1-propanol with acetic acid.[\[1\]](#)

Experimental Protocol: Thermal Condensation

- Reactants:
 - 2-amino-2-methyl-1-propanol

- Acetic acid
- Procedure:
 - Equimolar amounts of 2-amino-2-methyl-1-propanol and acetic acid are combined in a reaction vessel equipped with a distillation apparatus.
 - The reaction mixture is heated to a temperature range of 98-110 °C.[1]
 - Water is continuously removed from the reaction mixture by distillation as it is formed, driving the equilibrium towards the formation of the oxazoline ring.
 - The reaction is monitored for the cessation of water formation.
 - Upon completion, the crude product is purified by distillation to yield **2,4,4-trimethyl-2-oxazoline**. This method has been reported to achieve a yield of 73%.[1]



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Synthesis workflow for **2,4,4-trimethyl-2-oxazoline**.

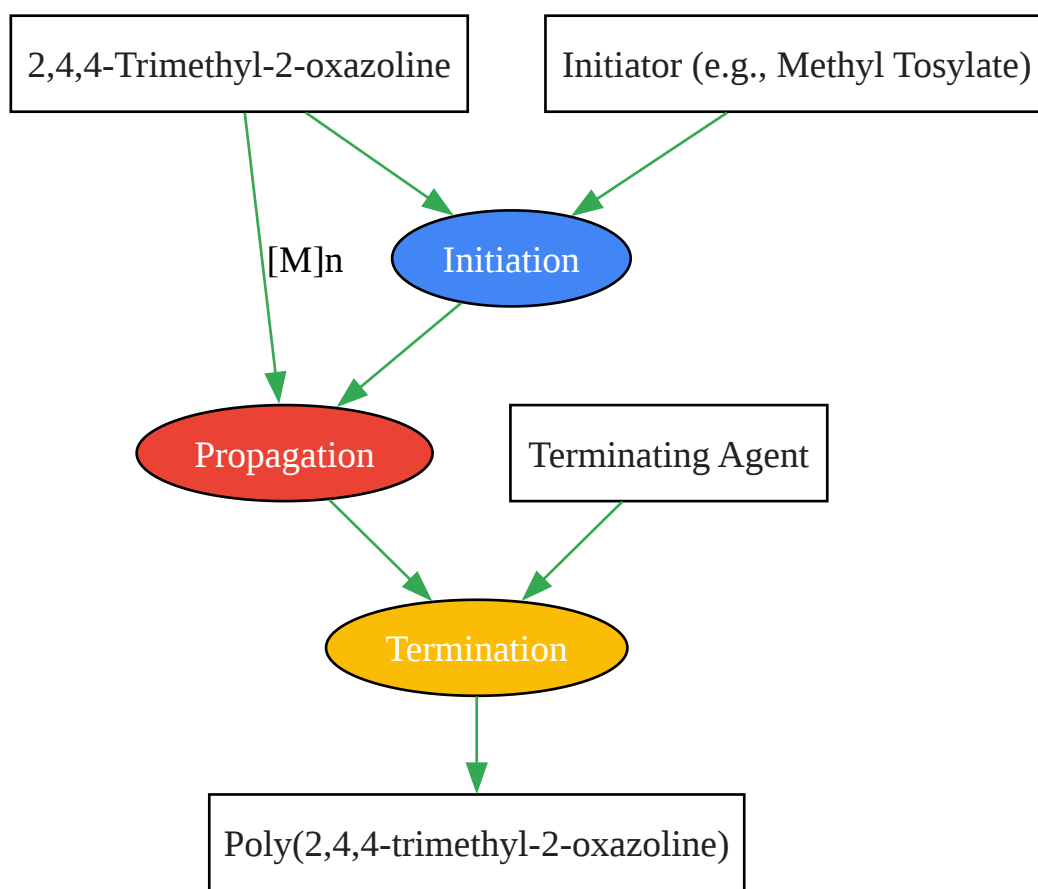
Cationic Ring-Opening Polymerization (CROP)

2,4,4-Trimethyl-2-oxazoline serves as a monomer for the synthesis of poly(2-oxazoline)s (POx) via living cationic ring-opening polymerization (CROP).^{[6][7]} This polymerization

technique allows for the production of well-defined polymers with controlled molecular weights and low polydispersity.[8]

Experimental Protocol: CROP of **2,4,4-Trimethyl-2-oxazoline**

- Materials:
 - **2,4,4-Trimethyl-2-oxazoline** (monomer)
 - Anhydrous solvent (e.g., acetonitrile)
 - Initiator (e.g., methyl tosylate, methyl triflate)[7]
 - Terminating agent (e.g., piperidine)[6]
- Procedure:
 - The monomer and solvent are rigorously dried and degassed to remove any water or impurities that could interfere with the living polymerization.
 - The monomer is dissolved in the anhydrous solvent in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
 - The initiator is added to the solution to commence the polymerization. The reaction is typically conducted at elevated temperatures to ensure a reasonable polymerization rate.
 - The polymerization proceeds via a "living" mechanism, where the propagating chain ends remain active.[9]
 - The reaction can be terminated by the addition of a nucleophilic terminating agent, which quenches the active chain ends.
 - The resulting polymer is then isolated, typically by precipitation in a non-solvent, followed by filtration and drying.



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Logical steps in cationic ring-opening polymerization.

Applications in Drug Development and Research

The primary application of **2,4,4-trimethyl-2-oxazoline** in a research and drug development context is as a monomer for the synthesis of poly(2-oxazoline)s. These polymers have garnered significant attention as promising biomaterials and alternatives to poly(ethylene glycol) (PEG).

Key Attributes of Poly(2-oxazoline)s for Biomedical Applications:

- **Biocompatibility:** POx are generally well-tolerated in biological systems, exhibiting low toxicity and reduced immunogenicity.^[10]
- **"Stealth" Properties:** Similar to PEG, hydrophilic POx can reduce non-specific protein adsorption, prolonging circulation times of conjugated drugs or nanoparticles.

- **Tunable Properties:** The properties of the resulting polymer can be precisely controlled by the choice of monomer and the polymerization conditions. This allows for the creation of a wide range of materials, from hydrophilic to hydrophobic, and the formation of various architectures like block copolymers.[9]
- **Drug Delivery:** Amphiphilic block copolymers of POx can self-assemble into micelles in aqueous solutions, which can encapsulate hydrophobic drugs.[11][12] These polymeric micelles serve as effective nanocarriers for targeted drug delivery, with some systems demonstrating exceptionally high drug-loading capacities.[11]
- **Gene Delivery:** Cationic POx derivatives have been explored for their ability to condense DNA and act as non-viral vectors for gene delivery.

In summary, **2,4,4-trimethyl-2-oxazoline** is a valuable building block for the creation of advanced functional polymers. The resulting poly(2-oxazoline)s offer a versatile platform for a variety of biomedical applications, most notably in the field of drug delivery, where their biocompatibility and tunable properties make them a compelling alternative to more established polymers.

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